

borotungstic acid CAS number and safety data sheet

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Compound of Interest

Compound Name: *Borotungstic acid*

Cat. No.: *B073842*

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In-Depth Technical Guide: Borotungstic Acid

This guide provides comprehensive technical information on **borotungstic acid**, focusing on its CAS number, safety data, experimental protocols, and safe handling procedures, tailored for researchers, scientists, and drug development professionals.

Borotungstic Acid CAS Number

The CAS (Chemical Abstracts Service) Registry Number for **borotungstic acid** is 12207-71-9.

Safety Data Sheet (SDS)

A specific and comprehensive Safety Data Sheet (SDS) for **borotungstic acid** ($\text{H}_5\text{BW}_{12}\text{O}_{40}$) is not readily available in the public domain. The information presented below is compiled from the SDS of related and constituent compounds, primarily Phosphotungstic Acid and Boric Acid. Therefore, this information should be used as a guideline with the understanding that it is an approximation of the hazards associated with **borotungstic acid**.

Physical and Chemical Properties

Property	Value	Source Compound
Appearance	White to off-white solid	Phosphotungstic Acid
Odor	Odorless	Phosphotungstic Acid
Molecular Formula	H ₅ BW ₁₂ O ₄₀	Borotungstic Acid
Solubility	Soluble in water	Phosphotungstic Acid

Health Hazard Information

Hazard	Description	Precautionary Measures	Source Compound
Acute Oral Toxicity	Harmful if swallowed.	Do not ingest. Seek immediate medical attention if swallowed.	Phosphotungstic Acid
Skin Corrosion/Irritation	Causes severe skin burns.	Wear protective gloves and clothing. Wash thoroughly after handling.	Phosphotungstic Acid
Serious Eye Damage/Irritation	Causes serious eye damage.	Wear eye and face protection.	Phosphotungstic Acid
Reproductive Toxicity	May damage fertility or the unborn child.	Obtain special instructions before use. Avoid exposure during pregnancy.	Boric Acid

Fire and Explosion Hazard Data

Hazard	Description	Extinguishing Media	Source Compound
Flammability	Not flammable or combustible.	Use extinguishing media appropriate for the surrounding fire.	Boric Acid
Hazardous Combustion Products	May produce toxic fumes of tungsten oxides and boron oxides under fire conditions.	Wear self-contained breathing apparatus.	Inferred

Experimental Protocol: Homogeneous Catalyst in Esterification

Borotungstic acid has been demonstrated as an effective homogeneous catalyst in the esterification of free fatty acids for biodiesel production. The following is a general protocol based on such studies[1].

Objective: To catalyze the esterification of a free fatty acid (e.g., oleic acid) with methanol to produce biodiesel (methyl oleate).

Materials:

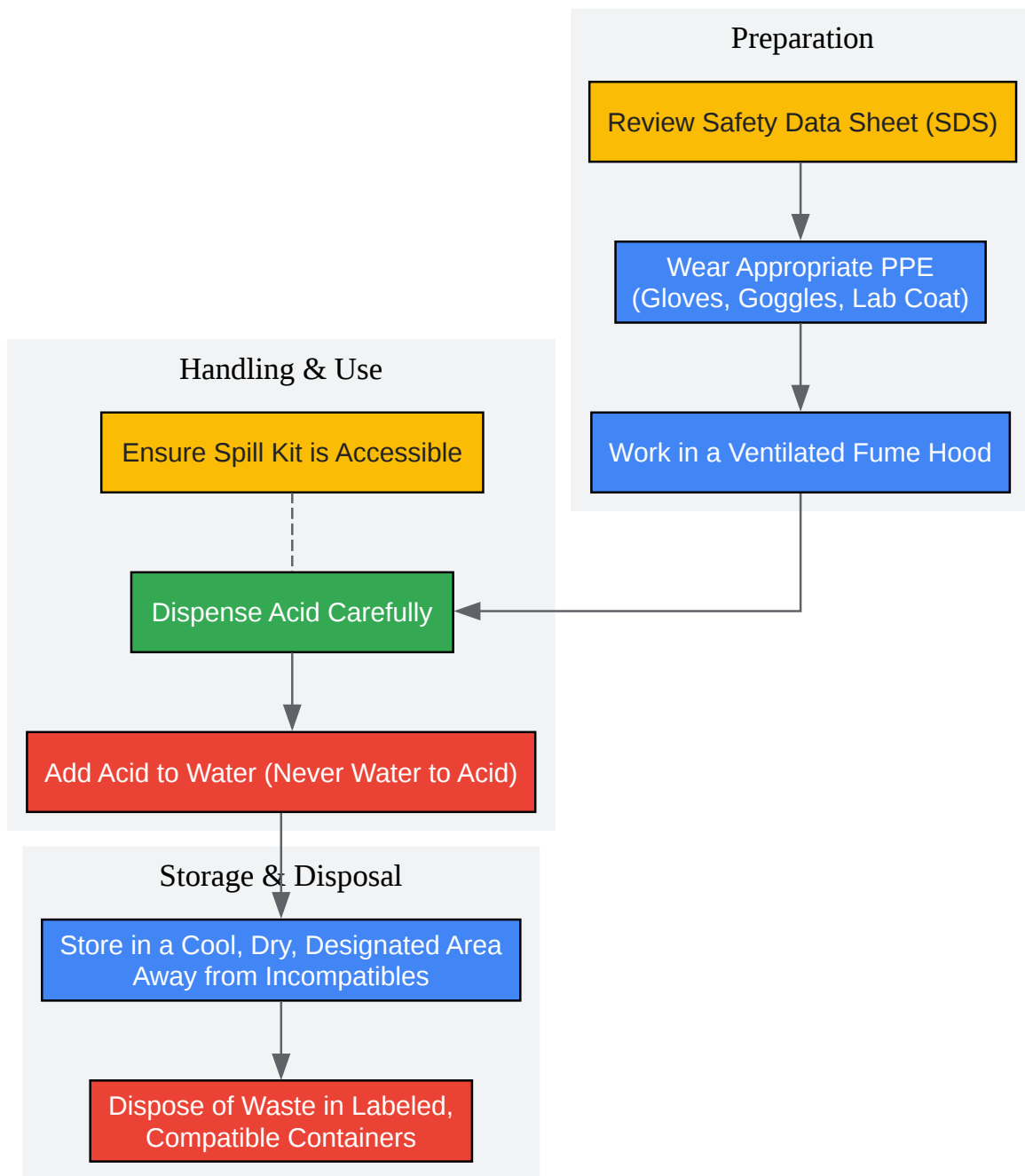
- **Borotungstic acid** ($\text{H}_5\text{BW}_{12}\text{O}_{40}$)
- Oleic acid
- Methanol
- Reaction vessel (e.g., round-bottom flask) with a reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, add the desired amount of oleic acid and methanol. The molar ratio of methanol to oleic acid is a key parameter and should be optimized (e.g., 40:1).
- **Catalyst Addition:** Add the calculated amount of **borotungstic acid** to the reaction mixture. The catalyst loading is typically a small percentage of the weight of the oleic acid (e.g., 1-5 wt%).
- **Reaction:** Place the flask in a heating mantle on a magnetic stirrer. Attach a reflux condenser and heat the mixture to the desired reaction temperature (e.g., 65°C) with constant stirring.
- **Monitoring:** The reaction progress can be monitored by taking aliquots at different time intervals and analyzing the conversion of oleic acid using techniques like titration or chromatography.
- **Product Separation:** After the reaction is complete (e.g., after 2-8 hours), cool the mixture to room temperature. Transfer the mixture to a separatory funnel. The biodiesel (upper layer) will separate from the glycerol and catalyst-containing methanol/water layer (lower layer).
- **Purification:** Separate the biodiesel layer. Wash it with warm water to remove any residual catalyst, methanol, and glycerol. Dry the biodiesel over an anhydrous drying agent (e.g., sodium sulfate).
- **Solvent Removal:** Remove any remaining volatile components using a rotary evaporator to obtain the purified biodiesel.

Mandatory Visualization

The following diagram illustrates a safe workflow for handling strong acids like **borotungstic acid** in a laboratory setting.



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Safe handling workflow for strong acids.

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References

- 1. researchgate.net [researchgate.net]
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